

# Reactivity and stability of crotonic anhydride

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## Compound of Interest

Compound Name: Crotonic anhydride

Cat. No.: B7771178

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An in-depth technical guide to the reactivity and stability of **crotonic anhydride** for researchers, scientists, and drug development professionals.

## Introduction

**Crotonic anhydride**, with the chemical formula  $(\text{CH}_3\text{CH}=\text{CHCO})_2\text{O}$ , is a versatile and reactive organic compound.[1] Also known as 2-butenic anhydride, it is a key intermediate in various chemical syntheses.[2] Its structure incorporates two highly reactive acyl groups and two  $\alpha,\beta$ -unsaturated carbon-carbon double bonds, making it a valuable precursor in the production of pharmaceuticals, polymers, resins, dyes, and fragrances.[3][4][5] This guide provides a comprehensive overview of its reactivity, stability, and associated experimental considerations.

## Physical and Chemical Properties

**Crotonic anhydride** is typically a colorless to yellow liquid with a pungent odor.[4][6] It exists as a mixture of cis and trans isomers, though the trans isomer is predominant.[1][7] It is soluble in organic solvents like diethyl ether.[6][8]

Property	Value	Source
CAS Number	623-68-7 (mixture), 78957-07-0 (trans)	[1][7]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>3</sub>	[8][9]
Molecular Weight	154.16 g/mol	[7][8]
Appearance	Yellow liquid	[6]
Boiling Point	246-248 °C	[6][10]
Melting Point	-20 °C	[1][2]
Density	~1.04 g/cm <sup>3</sup> at 25 °C	[6][7]
Flash Point	93.4 °C (closed cup)	[6][7][11]
Refractive Index	n <sub>20</sub> /D 1.473	[4][7]
Vapor Pressure	1 hPa at 25 °C	[1][2]

## Reactivity of Crotonic Anhydride

The reactivity of **crotonic anhydride** is characterized by the two functional groups present in its structure: the anhydride linkage and the  $\alpha,\beta$ -unsaturated carbonyl system. This dual reactivity makes it a versatile reagent in organic synthesis.

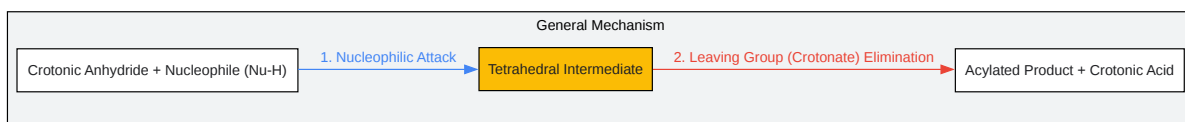
## Nucleophilic Acyl Substitution

The anhydride functional group contains highly electrophilic carbonyl carbons, making it susceptible to attack by nucleophiles. These reactions involve the cleavage of the anhydride and acylation of the nucleophile, with a molecule of crotonic acid as the leaving group.

- **Hydrolysis:** **Crotonic anhydride** is moisture-sensitive and reacts with water to hydrolyze into two molecules of crotonic acid.[6][12] This reaction is often an undesirable side reaction, necessitating the use of dry (anhydrous) conditions during synthesis and handling.[12]
- **Alcoholysis:** In the presence of an alcohol, **crotonic anhydride** undergoes alcoholysis to yield a crotonate ester and one equivalent of crotonic acid.[2][13][14] This esterification

reaction is often facilitated by a base like pyridine, which acts as a catalyst and neutralizes the carboxylic acid byproduct.[12][13][14]

- **Aminolysis:** The reaction with ammonia, primary, or secondary amines results in the formation of a crotonamide.[13] Two equivalents of the amine are required; one acts as the nucleophile, and the second acts as a base to neutralize the crotonic acid formed.[13]



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Caption: General workflow for nucleophilic acyl substitution.

## Reactions Involving the Double Bond

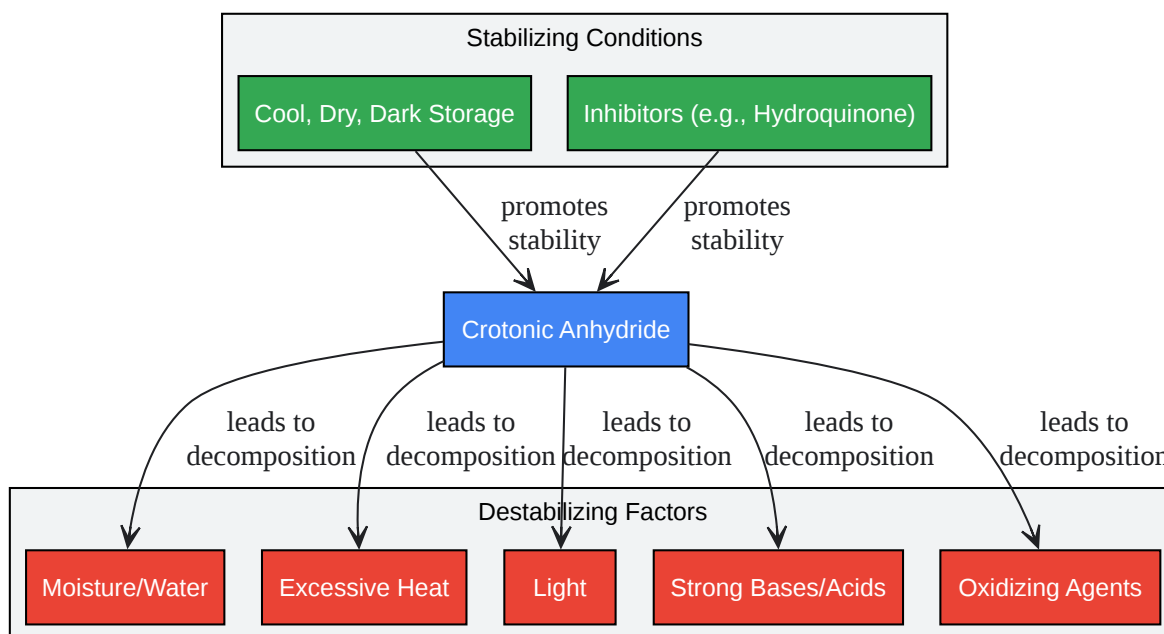
The conjugated carbon-carbon double bond in **crotonic anhydride** can also participate in various reactions, although it is generally less reactive than the anhydride group towards nucleophiles.

- **Polymerization:** **Crotonic anhydride** and its derivatives can be used as monomers or comonomers in polymerization reactions.[2] While crotonates show a negligible ability to homopolymerize via free-radical pathways, they can be copolymerized with other monomers, such as vinyl acetate, to produce copolymers used in adhesives and paints.[15]
- **Addition Reactions:** The double bond can undergo addition reactions typical of alkenes. For example, halogenation with chlorine or bromine would lead to the formation of 2,3-dihalobutyric anhydride.[16]

## Stability and Storage

Proper handling and storage are critical to maintain the integrity of **crotonic anhydride**.

- **Thermal Stability:** The compound is stable under recommended storage conditions but can decompose upon heating to emit acrid smoke and irritating fumes.[4] It is advisable to store it below +30°C.[1][4]
- **Sensitivity to Moisture and Light:** **Crotonic anhydride** is sensitive to moisture and may decompose upon exposure to moist air or water.[6] It is also recommended to protect it from light.[6] Therefore, it should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[17]
- **Incompatibilities:** It is incompatible with strong oxidizing agents, acids, alkalis (bases), and moisture.[6][11] Contact with these substances should be avoided to prevent vigorous reactions or decomposition.
- **Stabilization:** During synthesis, polymerization inhibitors such as hydroquinone may be used to prevent unwanted polymerization, especially at elevated temperatures.[18]



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Caption: Factors influencing the stability of **crotonic anhydride**.

## Experimental Protocols

### Synthesis of Crotonic Anhydride

A common method for synthesizing **crotonic anhydride** is the reaction of crotonic acid with acetic anhydride.[\[16\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

Objective: To synthesize **crotonic anhydride** from crotonic acid and acetic anhydride.

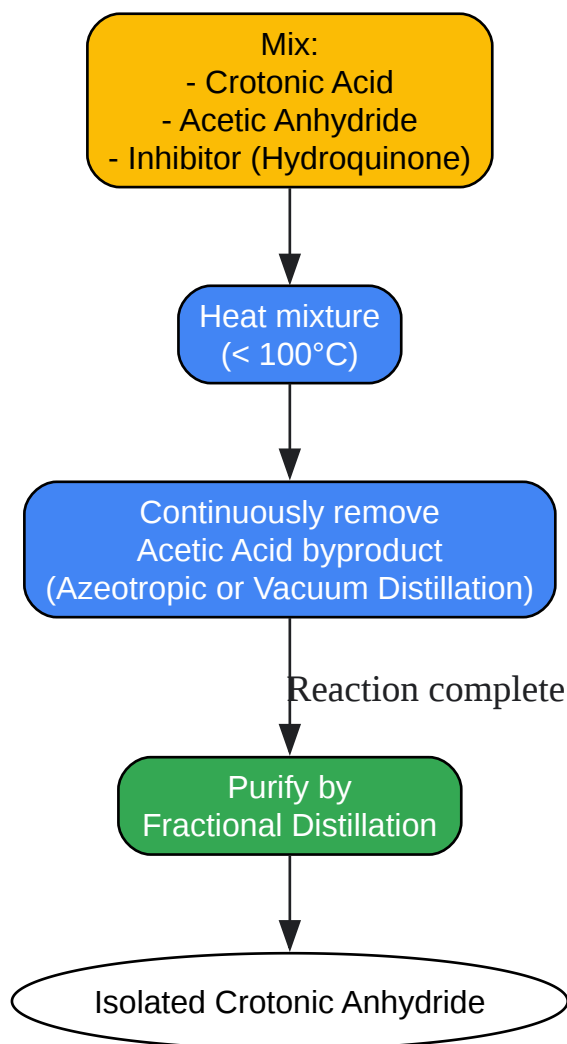
Materials:

- Crotonic acid
- Acetic anhydride
- Polymerization inhibitor (e.g., hydroquinone)[\[18\]](#)
- Inert organic liquid (e.g., heptane) for azeotropic removal of acetic acid[\[18\]](#)
- Reaction flask with distillation apparatus

Procedure:

- Charge the reaction flask with crotonic acid, acetic anhydride, and a small amount of hydroquinone.[\[18\]](#)
- Heat the mixture to a temperature below 100 °C.[\[18\]](#)
- The acetic acid formed as a byproduct is continuously removed as the reaction proceeds. This can be achieved by:
  - Heating under reduced pressure (e.g., 100 mm Hg) to boil off the acetic acid.[\[18\]](#)
  - Adding an inert solvent like heptane to form an azeotrope with acetic acid, which is then distilled off.[\[18\]](#)

- The continuous removal of acetic acid drives the equilibrium towards the formation of **crotonic anhydride**.
- After the reaction is complete, the remaining mixture, containing **crotonic anhydride**, unreacted starting materials, and the inhibitor, is purified by fractional distillation to isolate the **crotonic anhydride**.<sup>[19]</sup>



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Caption: Experimental workflow for **crotonic anhydride** synthesis.

## Kinetic Study: Reaction with Wood

A study investigating the reaction kinetics of **crotonic anhydride** with Scots pine and Corsican pine provides insight into its reactivity with hydroxyl groups in a complex biopolymer.<sup>[21]</sup>

Objective: To determine the activation energy for the reaction of **crotonic anhydride** with wood.

#### Methodology Summary:

- Wood samples (Scots pine or Corsican pine) were reacted with **crotonic anhydride** in pyridine (as a catalyst/solvent) at various temperatures (e.g., 60, 80, 100, 120 °C).
- The reaction progress was monitored over time by measuring the weight percent gain (WPG) of the wood samples, which corresponds to the amount of crotonyl groups attached.
- Reaction rates were determined from the time-course data at each temperature.
- Activation energies were calculated from an Arrhenius plot of the natural logarithm of the reaction rate versus the inverse of the temperature.[\[21\]](#)

## Quantitative Data

### Toxicological Data

Parameter	Value	Species	Route	Source
LD <sub>50</sub>	2061 mg/kg	Rat	Oral	<a href="#">[1]</a>
LD <sub>50</sub>	2830 mg/kg	Rat	Oral	<a href="#">[17]</a>

## Activation Energies for Reaction with Pine Wood

The following activation energies (Ea) were determined for the acylation of wood hydroxyl groups by **crotonic anhydride**.[\[21\]](#)

Wood Species	Ea (kJ mol <sup>-1</sup> ) (Rate Constant Method)	Ea (kJ mol <sup>-1</sup> ) (Initial Rate Method)	Source
Scots Pine	39.0 (±5.8)	41.3 (±7.0)	<a href="#">[21]</a>
Corsican Pine	30.3 (±6.8)	26.9 (±4.0)	<a href="#">[21]</a>

## Applications in Drug Development and Research

**Crotonic anhydride** is a valuable building block in the pharmaceutical and chemical industries.

- **Pharmaceutical Synthesis:** It serves as a crucial intermediate for the synthesis of Active Pharmaceutical Ingredients (APIs).<sup>[3][8]</sup> Its structure can be incorporated into drug molecules to confer specific therapeutic properties.<sup>[3]</sup> For instance, it is used in the production of antimicrobial drugs and sulfonamides.<sup>[4]</sup>
- **Polymer and Material Science:** It is a precursor in the synthesis of polymers and resins. Its reactivity allows for the modification of polymer chains to enhance properties like flexibility and adhesion.<sup>[2][3]</sup>
- **Other Industrial Uses:** It finds application as a raw material in the cosmetics, flavor, and fragrance industries.<sup>[4][5]</sup> It is also used to synthesize agrochemicals, dyes, and rubber antioxidants.<sup>[4][16]</sup>

## Safety and Handling

**Crotonic anhydride** is a corrosive substance that can cause severe skin burns and eye damage.<sup>[1][6][17][22]</sup> Inhalation of its vapor or mist can lead to severe irritation of the respiratory tract.<sup>[6]</sup>

- **Personal Protective Equipment (PPE):** When handling, it is essential to wear appropriate PPE, including a face shield, chemical-resistant gloves, a lab coat, and a vapor respirator in case of insufficient ventilation.<sup>[6][7]</sup>
- **Handling Procedures:** Handle in a well-ventilated area, avoiding contact with skin, eyes, and clothing.<sup>[17]</sup> Keep away from heat, sparks, and open flames.<sup>[6][11]</sup> Never add water to the product.<sup>[6]</sup>
- **First Aid:** In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek immediate medical attention.<sup>[6][17]</sup> If inhaled, move the person to fresh air.<sup>[17]</sup>



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